An In-depth Technical Guide to the Early Research and Development of Bedaquiline

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Compound of Interest

Compound Name:	*Dabequine*
CAS No.:	*56548-50-6*
Cat. No.:	*B1221339*

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A Note to the Reader: The initial query for "**Dabequine**" yielded limited relevant results, with a high probability of a typographical error. The following guide is centered on Bedaquiline, a groundbreaking antitubercular agent, whose research and development align with the depth and scope of the user's request.

Introduction: A Paradigm Shift in Tuberculosis Therapy

For over four decades, the therapeutic arsenal against Mycobacterium tuberculosis (Mtb) remained stagnant, a perilous situation given the rise of multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains. This deadlock was broken with the advent of Bedaquiline (formerly known as TMC207), a first-in-class diarylquinoline.[1] Its discovery by scientists at Janssen Pharmaceutica marked a pivotal moment, heralding a new era in the fight against tuberculosis by introducing a novel mechanism of action.[2][3] Bedaquiline's journey from a screening compound to a cornerstone of MDR-TB treatment is a testament to the power of targeting novel cellular pathways. This guide provides a detailed technical overview of the foundational preclinical and early clinical research that established Bedaquiline as a transformative therapeutic agent.

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Pharmacodynamics and a Novel Mechanism of Action

Bedaquiline's potent bactericidal activity stems from its unique ability to inhibit the F1F0-ATP synthase of M. tuberculosis.[4][5] This enzyme is fundamental to the bacterium's energy metabolism, responsible for generating adenosine triphosphate (ATP), the primary energy currency of the cell.[6] By disrupting this crucial process, Bedaquiline effectively starves the bacterium of energy, leading to cell death.[6] This mechanism is notably effective against both actively replicating and dormant, non-replicating mycobacteria, a critical factor in eradicating persistent infections.[4]

The inhibitory action of Bedaquiline is highly specific. It binds to the oligomeric and proteolipidic subunit c of the mycobacterial ATP synthase, a component of the enzyme's transmembrane F0 region.[4][7] This binding event obstructs the proton flow through the enzyme, which in turn prevents the conformational changes necessary for ATP synthesis at the catalytic α3β3 hexamer.[7] More recent structural studies have revealed that Bedaquiline induces global conformational changes in the ATP synthase, creating tight binding pockets at the interface of subunits a and c.[8] There is also evidence to suggest that Bedaquiline targets the ε-subunit of the enzyme.[9][10]

Two primary mechanisms of action have been proposed:

- Direct Inhibition: Bedaquiline directly binds to the c-ring of the ATP synthase, stalling its rotation and thereby inhibiting ATP synthesis.[9]
- Indirect Uncoupling: The drug may also function as a proton shuttle, disrupting the proton motive force across the mycobacterial membrane and uncoupling electron transport from ATP synthesis.[9]

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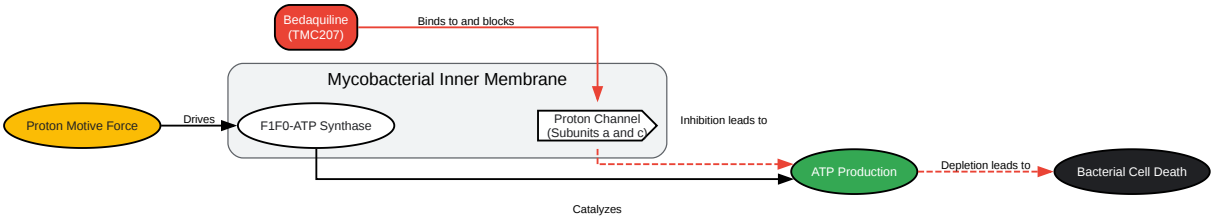

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Caption: Mechanism of action of Bedaquiline on mycobacterial ATP synthase.

Early Preclinical Research: Establishing a Foundation

The discovery of Bedaquiline originated from a high-throughput screening of a vast chemical library against Mycobacterium smegmatis, a non-pathogenic relative of M. tuberculosis.[3][11] Promising compounds were then evaluated for their activity against Mtb.

In Vitro Studies

Early in vitro experiments were crucial in characterizing the potent and specific antimycobacterial activity of Bedaquiline.

- Potency against Drug-Susceptible and Drug-Resistant Mtb: Bedaquiline demonstrated potent in vitro activity against both drug-susceptible and drug-resistant clinical isolates of M. tuberculosis, with minimum inhibitory concentrations (MICs) typically ranging from 0.002 to 0.13 µg/mL.[12] This indicated a lack of cross-resistance with existing anti-TB drugs.

- Activity against Non-Tuberculous Mycobacteria (NTM): Studies also revealed that Bedaquiline possesses in vitro activity against a range of NTM species, including Mycobacterium avium, Mycobacterium abscessus, and Mycobacterium kansasii.[11][13][14]

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- Bactericidal Activity: Time-kill experiments confirmed that Bedaquiline is bactericidal against actively growing Mtb.[15] Importantly, it also showed activity against nutrient-starved, non-replicating "persister" cells, a key factor in its sterilizing activity.[16]

Table 1: Summary of In Vitro Activity of Bedaquiline

Organism	MIC Range (µg/mL)	Reference
Mycobacterium tuberculosis (drug-susceptible & resistant)	0.002 - 0.13	[12]
Mycobacterium avium	MIC50: 0.03, MIC90: 16	[14]
Mycobacterium abscessus	MIC50: 0.13, MIC90: >16	[14]

In Vivo Studies

Preclinical animal models, primarily murine models of tuberculosis, were instrumental in evaluating the in vivo efficacy and pharmacokinetics of Bedaquiline. These studies demonstrated that Bedaquiline significantly reduces the bacterial load in the lungs and spleen of infected mice and possesses treatment-shortening potential when used in combination with other anti-TB drugs.[4][17]

Early Clinical Development: From Bench to Bedside

The promising preclinical data paved the way for a series of early-phase clinical trials to assess the safety, tolerability, pharmacokinetics, and efficacy of Bedaquiline in humans.

Phase I Clinical Trials

Phase I studies were conducted in healthy volunteers to establish the safety profile and pharmacokinetic properties of Bedaquiline. These trials determined that Bedaquiline has a long terminal half-life, which allows for intermittent dosing.[18] The population pharmacokinetic model was described as a 4-compartment disposition model.[18] A summary of key Phase I studies is presented in Table 2.[17]

Table 2: Summary of Phase I Clinical Studies of Bedaquiline[17]

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Study Focus	Key Findings	References
Pharmacokinetics/Pharmacodynamics	Long terminal half-life, supporting intermittent dosing.	[12][18]
Safety and Tolerability	Generally well-tolerated at therapeutic doses.	[17]
Dose Ranging	Explored various dosing regimens to inform Phase II studies.	[19]
Pharmacokinetic Drug Interactions	Assessed potential interactions with other medications.	[17]

Phase II Clinical Trials

Phase II trials were designed to evaluate the efficacy of Bedaquiline in patients with pulmonary tuberculosis, particularly MDR-TB.

Experimental Protocol: Phase IIb, Double-Blind, Placebo-Controlled Trial (TMC207-C208)

- Patient Population: Patients aged 18-65 with newly diagnosed smear-positive pulmonary MDR-TB were enrolled.[20][21]
- Study Design: This was a two-stage, randomized, double-blind, placebo-controlled trial.[21]
- Treatment Regimen:
  - Stage 1 (8 weeks): Patients received either Bedaquiline or a placebo in addition to a standard five-drug, second-line anti-tuberculosis background regimen.[20]
  - Stage 2 (24 weeks): A subsequent stage evaluated a longer 24-week course of Bedaquiline with the background regimen.[20]
- Primary Endpoint: The primary efficacy endpoint was the time to sputum culture conversion.[17]

Key Findings from Phase II Trials:

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- Trial TMC207-C208: The addition of Bedaquiline to a standard MDR-TB regimen significantly reduced the time to sputum culture conversion compared to placebo.[7][20] After 24 weeks, patients receiving Bedaquiline had a faster sputum culture conversion rate.[20] A post-hoc analysis at 120 weeks showed a cure rate of 57.6% in the Bedaquiline arm versus 31.8% in the placebo arm.[21]

- Trial TMC207-C209: This open-label study confirmed the safety and efficacy of Bedaquiline in a larger, more diverse population of patients with MDR-TB, including those with pre-XDR and XDR-TB.[22][23] The culture conversion rate at 120 weeks was 72.2%.[22]

Table 3: Key Efficacy Outcomes from Phase II Trials

Trial	Bedaquiline Group Outcome	Placebo/Control Group Outcome	Reference
TMC207-C208	Median time to sputum conversion: 78 days	Median time to sputum conversion: 129 days	[3]
Cure rate at 120 weeks: 57.6%	Cure rate at 120 weeks: 31.8%	[21]	
TMC207-C209	Culture conversion at 120 weeks: 72.2%	N/A (single-arm study)	[22]

While these trials demonstrated significant efficacy, they also raised safety concerns, including an observed increase in mortality in the Bedaquiline arm of the C208 trial and the potential for QT interval prolongation.[3][7][17] These findings underscored the importance of careful patient selection and monitoring.

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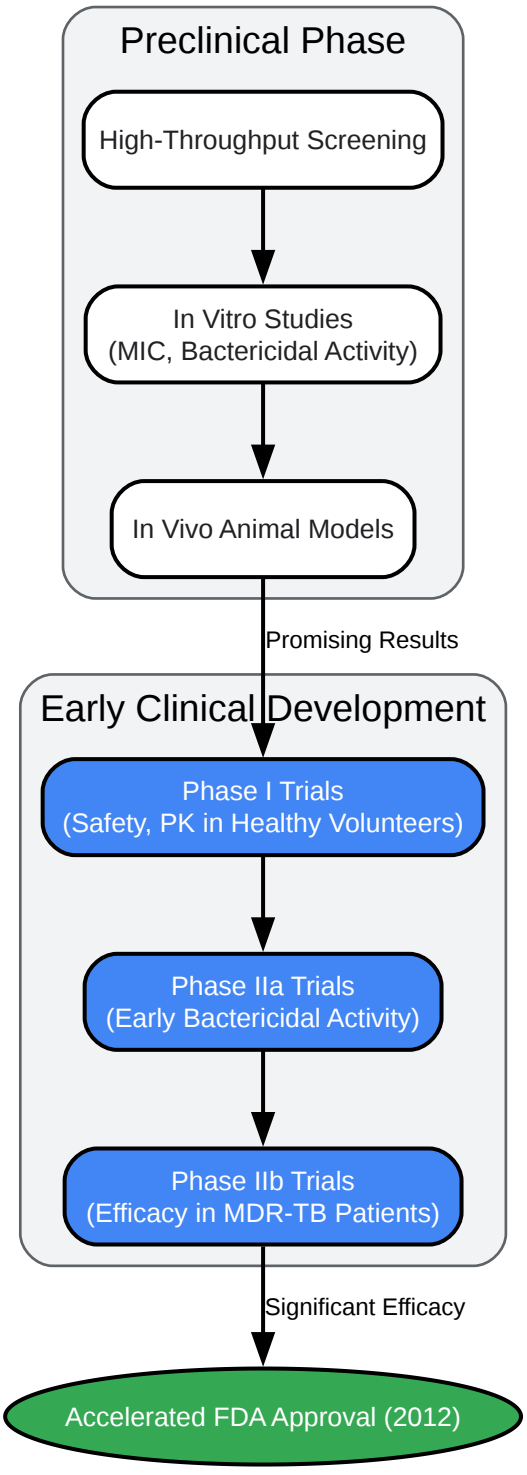

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Caption: Simplified workflow of Bedaquiline's early research and development.

Conclusion

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The early research on Bedaquiline represents a landmark achievement in infectious disease therapeutics. Through a combination of innovative drug discovery, rigorous preclinical evaluation, and well-designed clinical trials, Bedaquiline emerged as the first new anti-tuberculosis drug in over 40 years. Its novel mechanism of action, targeting the essential ATP synthase of M. tuberculosis, provides a powerful tool against drug-resistant strains. The foundational studies detailed in this guide not only established the clinical utility of Bedaquiline but also validated bacterial bioenergetics as a critical target for future antimicrobial drug development.

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